

Personal protective equipment for handling 1,3-Bis(chloromethyl)benzene

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Compound of Interest

Compound Name: 1,3-Bis(chloromethyl)benzene

Cat. No.: B146608

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Essential Safety and Handling Guide for 1,3-Bis(chloromethyl)benzene

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,3-Bis(chloromethyl)benzene**. Adherence to these protocols is essential for ensuring laboratory safety and minimizing exposure risks.

Chemical Hazard Summary

1,3-Bis(chloromethyl)benzene is a hazardous chemical with the following classifications:

- Acute Toxicity: Harmful if swallowed and fatal if inhaled.[1]
- Skin Corrosion/Irritation: Causes skin irritation.[1]
- Eye Damage/Irritation: Causes serious eye irritation.[1]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[1]

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **1,3-Bis(chloromethyl)benzene**.

Protection Area	Required PPE	Standards & Specifications
Eye/Face	Safety glasses with side-shields or chemical safety goggles.	Must conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US). [2]
Skin	Chemical-resistant gloves and impervious clothing.	Gloves must satisfy EU Directive 89/686/EEC and EN 374. [1] The type of protective equipment must be selected according to the concentration and amount of the dangerous substance. [1]
Respiratory	Air-purifying respirator with appropriate cartridges.	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. [1] A NIOSH/MSHA or European Standard EN 149 approved respirator should be used. [2]

Glove Selection and Chemical Resistance

Due to the hazardous nature of **1,3-Bis(chloromethyl)benzene**, selecting the appropriate gloves is critical. While specific breakthrough time data for this compound is not readily available, recommendations for similar chemicals can provide guidance. For instance, for Benzene, Polyvinyl alcohol (PVA), Teflon, and Viton gloves are recommended.[\[3\]](#) For Benzyl Chloride, Nitrile and Viton gloves show good resistance. It is imperative to consult the glove manufacturer's chemical resistance data for **1,3-Bis(chloromethyl)benzene** or a closely related chemical before use. Always inspect gloves for any signs of degradation before and during use.

Operational and Disposal Plans

Standard Operating Procedure for Handling

• Preparation:

- Ensure a chemical fume hood is operational and certified.
- Verify that an eyewash station and safety shower are accessible and have been recently tested.
- Gather all necessary PPE and inspect it for integrity.
- Prepare all necessary equipment and reagents before handling the chemical.

• Handling:

- All handling of **1,3-Bis(chloromethyl)benzene** must be conducted within a certified chemical fume hood.[[2](#)]
- Avoid the formation of dust and aerosols.[[1](#)]
- Avoid contact with skin and eyes.[[1](#)]
- Use non-sparking tools and equipment.
- Keep containers tightly closed when not in use.

• Post-Handling:

- Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Properly remove and dispose of contaminated gloves and other disposable PPE.
- Wash hands thoroughly with soap and water after handling.

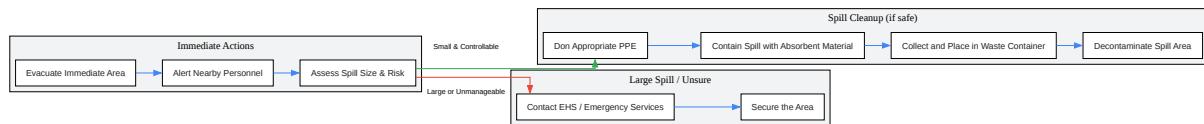
Disposal Plan

- Chemical Waste: **1,3-Bis(chloromethyl)benzene** and any solutions containing it must be disposed of as hazardous waste.[[1](#)]

- Collect waste in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless explicitly instructed to do so by your institution's environmental health and safety (EHS) department.
- Arrange for disposal through a licensed professional waste disposal service.[1]
- Contaminated Materials:
 - All disposable items that have come into contact with **1,3-Bis(chloromethyl)benzene**, such as gloves, bench paper, and pipette tips, must be disposed of as hazardous waste. [1]
 - Contaminated packaging should be disposed of as unused product.[1]

Emergency Procedures

Spill Response Workflow



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Caption: Workflow for responding to a chemical spill.

First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician immediately.[1]

- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.[[1](#)]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[[1](#)] Remove contact lenses if present and easy to do.[[1](#)]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[[1](#)]

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